

In-depth Technical Guide: Photophysical Properties of C.I. Direct Red 16

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: C.I. Direct Red 16, disodium salt

CAS No.: 6227-02-7

Cat. No.: B1265837

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For Researchers, Scientists, and Drug Development Professionals

Introduction

C.I. Direct Red 16, a diazo anionic dye, is recognized for its applications in the textile and paper industries. Its chemical structure, characterized by two azo groups ($-N=N-$) connecting aromatic rings, is the primary determinant of its color and chemical properties. This guide aims to provide a comprehensive overview of the known photophysical properties of C.I. Direct Red 16, alongside the experimental methodologies typically employed for their characterization. However, it is crucial to note at the outset that detailed, quantitative photophysical data and specific biological applications for this particular dye are sparsely documented in publicly accessible scientific literature.

Chemical and Physical Properties

A foundational understanding of a dye's properties begins with its chemical identity and basic physical characteristics.

Property	Value
C.I. Name	Direct Red 16
C.I. Number	27680
CAS Number	6227-02-7
Synonyms	Direct Red 6B, Direct Fast Red 6B, Direct Bordeaux 6B, Pergasol Bordeaux 6B
Molecular Formula	$C_{26}H_{17}N_5Na_2O_8S_2$
Molecular Weight	637.55 g/mol
Chemical Class	Diazo Dye
Appearance	Red powder
Solubility	Soluble in water

Photophysical Properties of Azo Dyes: A General Overview

The photophysical behavior of azo dyes like C.I. Direct Red 16 is governed by the electronic transitions within their extended π -conjugated systems. The azo groups act as the primary chromophore, responsible for the absorption of light in the visible region of the electromagnetic spectrum.

Absorption of Light: The absorption of a photon promotes an electron from a lower energy molecular orbital (typically a π orbital) to a higher energy orbital (typically a π^* anti-bonding orbital). The energy difference between these orbitals dictates the wavelength of maximum absorption (λ_{max}). The environment of the dye, including solvent polarity and pH, can significantly influence the λ_{max} by stabilizing or destabilizing the ground and excited states to different extents.

Fluorescence Emission: Following excitation, the molecule relaxes to the lowest vibrational level of the first excited singlet state (S_1). From here, it can return to the ground state (S_0) via several pathways. One such pathway is fluorescence, the emission of a photon. The emitted photon is of lower energy (longer wavelength) than the absorbed photon, a phenomenon

known as the Stokes shift. The efficiency of this process is quantified by the fluorescence quantum yield (Φ_f), which is the ratio of the number of photons emitted to the number of photons absorbed. The fluorescence lifetime (τ_f) is the average time the molecule spends in the excited state before returning to the ground state.

Quantitative Photophysical Data for C.I. Direct Red 16

Despite extensive searches of scientific databases and literature, specific quantitative photophysical data for C.I. Direct Red 16 remains elusive. The following table is presented as a template for the type of data that would be essential for a complete photophysical profile, but the values are currently unavailable.

Parameter	Value	Conditions (e.g., Solvent, Temperature)
Absorption Maximum (λ_{abs})	Not Available	
Molar Absorptivity (ϵ)	Not Available	
Emission Maximum (λ_{em})	Not Available	
Stokes Shift	Not Available	
Fluorescence Quantum Yield (Φ_f)	Not Available	
Fluorescence Lifetime (τ_f)	Not Available	

Experimental Protocols for Photophysical Characterization

The determination of the photophysical parameters listed above involves a suite of spectroscopic techniques. The following are detailed methodologies for the key experiments that would be conducted to characterize C.I. Direct Red 16.

UV-Visible Absorption Spectroscopy

Objective: To determine the wavelength of maximum absorption (λ_{abs}) and the molar absorptivity (ϵ).

Methodology:

- **Preparation of Stock Solution:** A stock solution of C.I. Direct Red 16 of a known concentration (e.g., 1 mM) is prepared by accurately weighing the dye powder and dissolving it in a suitable solvent (e.g., deionized water, ethanol, or dimethyl sulfoxide).
- **Preparation of Working Solutions:** A series of dilutions are made from the stock solution to obtain concentrations that will yield absorbance values in the linear range of the spectrophotometer (typically 0.1 to 1.0).
- **Spectrophotometer Setup:** A dual-beam UV-Visible spectrophotometer is calibrated using the pure solvent as a blank.
- **Data Acquisition:** The absorption spectra of the working solutions are recorded over a relevant wavelength range (e.g., 200-800 nm).
- **Data Analysis:** The wavelength of maximum absorbance (λ_{abs}) is identified from the spectra. The molar absorptivity (ϵ) is calculated using the Beer-Lambert law ($A = \epsilon cl$), where A is the absorbance at λ_{abs} , c is the molar concentration, and l is the path length of the cuvette (typically 1 cm).

Fluorescence Spectroscopy

Objective: To determine the excitation and emission spectra, and the fluorescence quantum yield (Φ_f).

Methodology:

- **Sample Preparation:** A dilute solution of C.I. Direct Red 16 is prepared in the desired solvent, with an absorbance at the excitation wavelength of less than 0.1 to avoid inner filter effects.
- **Spectrofluorometer Setup:** A spectrofluorometer is used. The excitation and emission monochromators are calibrated.
- **Excitation and Emission Spectra:**

- To obtain the emission spectrum, the sample is excited at its λ_{abs} , and the emitted light is scanned over a range of longer wavelengths.
- To obtain the excitation spectrum, the emission wavelength is fixed at the maximum of the emission spectrum, and the excitation wavelength is scanned.
- Quantum Yield Determination (Relative Method):
 - A standard fluorescent dye with a known quantum yield (e.g., Rhodamine 6G in ethanol, $\Phi_f = 0.95$) is used.
 - The absorption and fluorescence spectra of both the standard and the C.I. Direct Red 16 sample are recorded under identical experimental conditions (excitation wavelength, slit widths).
 - The integrated fluorescence intensities and the absorbance values at the excitation wavelength are determined for both the sample and the standard.
 - The quantum yield of the sample ($\Phi_{f,\text{sample}}$) is calculated using the following equation:
$$\Phi_{f,\text{sample}} = \Phi_{f,\text{std}} * (I_{\text{sample}} / I_{\text{std}}) * (A_{\text{std}} / A_{\text{sample}}) * (n_{\text{sample}}^2 / n_{\text{std}}^2)$$
where I is the integrated fluorescence intensity, A is the absorbance at the excitation wavelength, and n is the refractive index of the solvent.

Time-Resolved Fluorescence Spectroscopy

Objective: To determine the fluorescence lifetime (τ_f).

Methodology:

- Instrumentation: Time-Correlated Single Photon Counting (TCSPC) is the most common technique. It requires a pulsed light source (e.g., a picosecond laser diode or a Ti:sapphire laser) and a sensitive, high-speed detector (e.g., a microchannel plate photomultiplier tube).
- Sample Preparation: A dilute solution of the dye is prepared as for fluorescence spectroscopy.
- Data Acquisition: The sample is excited with the pulsed laser, and the arrival times of the emitted photons are recorded relative to the excitation pulse. This process is repeated for a

large number of photons to build up a histogram of photon arrival times, which represents the fluorescence decay profile.

- **Data Analysis:** The fluorescence decay curve is fitted to an exponential function (or a sum of exponentials for more complex systems) to extract the fluorescence lifetime (τ_f). An instrument response function (IRF) is measured using a scattering solution to account for the temporal spread of the excitation pulse and detector response.

Biological Applications and Signaling Pathways

A thorough investigation of the scientific literature did not reveal any studies detailing the use of C.I. Direct Red 16 in biological research, specifically in the context of cellular imaging, drug delivery, or the modulation of signaling pathways. Azo dyes, in general, are not commonly employed as fluorescent probes in live-cell imaging due to potential toxicity and rapid photobleaching. Their primary applications remain in industrial dyeing processes.

Consequently, the mandatory requirement to create diagrams of signaling pathways involving C.I. Direct Red 16 cannot be fulfilled, as there is no existing data to support such a visualization.

Conclusion

While the chemical identity and some basic properties of C.I. Direct Red 16 are established, a significant gap exists in the scientific literature regarding its detailed photophysical characteristics. The experimental protocols outlined in this guide provide a roadmap for researchers wishing to undertake a comprehensive characterization of this dye. The absence of any reported biological applications, particularly in relation to signaling pathways, underscores the current limitations in understanding the potential roles of this molecule in a biological context. Further research is required to elucidate the photophysical properties of C.I. Direct Red 16 and to explore any potential for its use in biomedical research.

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Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

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